

Application Notes and Protocols: Intraperitoneal Injection of MK-801 in Mice

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Compound of Interest

Compound Name: (-)-Dizocilpine maleate

Cat. No.: B15617396

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Dizocilpine, commonly known as MK-801, is a potent and selective non-competitive antagonist of the N-methyl-D-aspartate (NMDA) receptor. Glutamate, the brain's primary excitatory neurotransmitter, activates NMDA receptors, which are crucial for synaptic plasticity, learning, and memory. MK-801 acts by binding inside the receptor's ion channel, physically blocking the influx of ions like calcium (Ca^{2+}) and preventing neuronal depolarization.[1] This mechanism of action makes MK-801 an invaluable pharmacological tool in preclinical research to model a variety of neuropsychiatric and cognitive disorders, including schizophrenia and psychosis.[2] [3] The intraperitoneal (IP) route of administration is frequently employed for systemic delivery in mice due to its relative ease and rapid absorption. These application notes provide detailed protocols for the IP injection of MK-801 in mice, summarize key quantitative data from relevant studies, and illustrate the associated signaling pathway and experimental workflow.

Data Presentation

The behavioral effects of MK-801 in mice are highly dose-dependent. The following tables summarize quantitative data on pharmacokinetics and dose-dependent behavioral outcomes

following a single intraperitoneal injection.

Table 1: Pharmacokinetic Parameters of MK-801 (0.1 mg/kg, i.p.) in Mice

Parameter	Brain Tissue	Blood Plasma
Tmax (Time to Peak Concentration)	30 minutes	30 minutes
Cmax (Peak Concentration)	~5 ng/mL	~7.5 ng/mL
Concentration at 120 min	~2 ng/mL	~2.5 ng/mL
Concentration at 240 min	Undetectable	Undetectable

Data derived from studies in male ICR mice.[\[4\]](#)[\[5\]](#)

Table 2: Dose-Dependent Behavioral Effects of Acute MK-801 IP Injection in Mice

Dose (mg/kg)	Behavioral Test	Key Observations	Mouse Strain
0.01 - 0.1	Object Recognition	Impaired long-term recognition memory, though this may be state-dependent.[6]	Not Specified
0.05	Y-Maze	Significantly diminished spontaneous alternation, indicating impaired spatial working memory.[7]	C57BL/6J
0.1	Y-Maze	Diminished spontaneous alternation.[2]	CD-1
0.1 - 0.5	Locomotor Activity	Dose-dependent increase in coordinated locomotor activity.[8]	NMRI
0.12	Locomotor Activity / Social Interaction	Resulted in hyperlocomotion and social deficits.[2]	CD-1
0.15	Locomotor Activity	Increased locomotor activity.[2]	CD-1
0.2	Self-Grooming / Rotational Behavior	Decreased self-grooming; induced a significant increase in rotational behavior.[2] [9]	CD-1 / C57BL/6
0.3	Self-Grooming	Decreased self-grooming.[2]	CD-1
> 0.5	Motor Syndrome	Produced a typical motor syndrome	NMRI

		characterized by head weaving, body rolling, and ataxia.[8]	
0.6 (chronic)	Locomotor Activity / Social Interaction	Daily injection for 2 weeks increased locomotion and decreased social interaction time.[3]	C57BL/6
1.0 (chronic)	Prepulse Inhibition (PPI)	Disrupted PPI after 28 days of daily treatment, indicating sensorimotor gating deficits.[10]	Not Specified
10.0	Neurotoxicity	Caused irreversible degeneration of a small number of posterior cingulate/retrosplenial cortical neurons.[11]	ICR

Experimental Protocols

Protocol 1: Preparation of MK-801 Solution for Injection

This protocol details the preparation of (+)-MK-801 hydrogen maleate for intraperitoneal injection in mice.

Materials:

- (+)-MK-801 hydrogen maleate powder (e.g., from Sigma-Aldrich)[2][12]
- Sterile 0.9% sodium chloride (NaCl) solution (saline)[2][12]
- Sterile vials
- Vortex mixer

- Sterile filter (0.22 µm) and syringe for sterilization

Procedure:

- Calculate Required Amount: Determine the total volume of MK-801 solution needed based on the number of animals, their average weight, the desired dose, and the injection volume (typically 10 mL/kg of body weight).^{[2][6]}
 - Example Calculation: For a 25g mouse receiving a 0.1 mg/kg dose at an injection volume of 10 mL/kg:
 - Dose per mouse = 0.1 mg/kg * 0.025 kg = 0.0025 mg
 - Injection volume per mouse = 10 mL/kg * 0.025 kg = 0.25 mL
 - Required concentration = 0.0025 mg / 0.25 mL = 0.01 mg/mL
- Weighing: Under sterile conditions, accurately weigh the required amount of (+)-MK-801 hydrogen maleate powder and transfer it to a sterile vial.
- Dissolving: Add the calculated volume of sterile 0.9% saline to the vial.^{[2][12]}
- Mixing: Vortex the solution thoroughly until the MK-801 powder is completely dissolved. The solution should be clear and free of particulates.
- Sterilization (Optional but Recommended): For maximum sterility, filter the final solution through a 0.22 µm syringe filter into a new sterile vial.
- Storage: Store the prepared solution appropriately. For short-term use, refrigeration may be suitable. For longer-term storage, consult the manufacturer's guidelines; aliquoting and freezing might be necessary.

Protocol 2: Intraperitoneal (IP) Injection Procedure in Mice

This protocol describes the standard procedure for administering the prepared MK-801 solution via IP injection.

Materials:

- Prepared and sterile MK-801 solution
- Appropriately sized sterile syringe (e.g., 1 mL) and needle (e.g., 27-30 gauge)
- 70% ethanol and gauze
- Animal scale

Procedure:

- **Animal Handling and Weighing:** Weigh the mouse immediately before injection to ensure accurate dosing.
- **Restraint:** Securely restrain the mouse. One common method is to hold the mouse by the scruff of the neck to immobilize the head and body, then secure the tail with the little finger of the same hand. Turn the mouse so its abdomen is facing upwards, tilting the head slightly downwards. This position causes the abdominal organs to shift forward, creating a safer injection space.[\[1\]](#)
- **Site Identification:** Identify the injection site in the lower right or left quadrant of the abdomen, avoiding the midline to prevent puncturing the bladder or cecum.[\[1\]](#)
- **Injection:**
 - Clean the injection site with a 70% ethanol wipe.
 - Insert the needle, bevel up, at approximately a 30-45 degree angle into the abdominal cavity. The needle should penetrate the skin and the abdominal wall.
 - Gently aspirate by pulling back slightly on the syringe plunger. If blood or yellowish fluid (urine) appears, withdraw the needle and reinject at a different site with a new sterile needle.
- **Administration:** Once confident the needle is correctly placed within the peritoneal cavity, inject the solution smoothly and steadily.

- **Withdrawal & Monitoring:** Withdraw the needle and return the animal to its home cage or a designated observation cage. Monitor the animal for any immediate adverse reactions. Behavioral testing is typically initiated 30 minutes post-injection to coincide with peak brain concentrations of the drug.^{[2][6][12]}

Mandatory Visualization

Signaling Pathway

```
// Edges Glutamate -> NMDA_R [label=" Binds", color="#5F6368"]; Glycine -> NMDA_R
[label=" Binds", color="#5F6368"]; NMDA_R -> Ca_Influx [label=" Opens to allow",
color="#34A853"]; Ca_Influx -> Downstream [label=" Activates", color="#34A853"];
Downstream -> Plasticity [label=" Modulates", color="#34A853"]; MK801 -> NMDA_R [label="
Blocks Channel Pore\n(Use-Dependent)", color="#EA4335", style=bold, arrowhead=tee]; } dot
Caption: Mechanism of MK-801 action on the NMDA receptor signaling pathway.
```

Experimental Workflow

```
// Workflow Edges A1 -> A2 -> A3 -> B1; B1 -> B2 -> B3 -> B4; B4 -> C1 -> C2 -> C3; } dot
Caption: General experimental workflow for MK-801 induced behavioral studies in mice.
```

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